

Safeguarding Your Laboratory: Proper Disposal Procedures for FT113

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Compound of Interest

Compound Name: FT113

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. The proper disposal of chemical waste, such as **FT113** (1,1,2-Trichlorotrifluoroethane), is a critical component of laboratory safety and environmental responsibility. Adherence to correct disposal protocols minimizes risks and ensures compliance with regulatory standards.

FT113, also known as Freon 113 or CFC-113, is a colorless, volatile liquid that requires careful handling due to its potential health and environmental hazards.^[1] This document provides essential, step-by-step guidance for the safe and compliant disposal of **FT113**.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be aware of the hazards associated with **FT113** and to take appropriate safety measures.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles or a face shield to protect against splashes.^{[2][3]}
- Skin Protection: Use chemical-resistant gloves to prevent skin contact.^[3]
- Respiratory Protection: In case of inadequate ventilation or potential for vapor inhalation, use an appropriate respirator.^[2]

General Handling:

- Work in a well-ventilated area, preferably outdoors or in a chemical fume hood.[2][3]
- Avoid direct contact with skin, eyes, and clothing.[2]
- Do not eat, drinking, or smoke in areas where **FT113** is handled.[4]
- Wash hands thoroughly after handling the substance.[2]

Step-by-Step Disposal Protocol for FT113 Waste

The disposal of **FT113** must be conducted in accordance with all applicable local, regional, national, and international regulations.[2][4] The following steps provide a general framework for proper disposal.

Step 1: Waste Identification and Segregation

- Clearly label all containers holding **FT113** waste with "Hazardous Waste" and the full chemical name: "1,1,2-Trichlorotrifluoroethane".[5]
- Do not mix **FT113** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan. Incompatible wastes must be segregated.[5][6]

Step 2: Container Management

- Use a suitable, leak-proof, and chemically compatible container for collecting **FT113** waste. The original container or an approved alternative is recommended.[2][4][5]
- Keep the waste container securely closed except when adding waste.[5][6]
- Store the waste container in a designated, well-ventilated, and cool area, away from direct sunlight and sources of ignition.[1][3][4][7]
- Employ secondary containment to capture any potential leaks or spills.[6]

Step 3: Managing Spills and Contaminated Materials

- In the event of a spill, approach the release from upwind.[2][4]

- Prevent the spill from entering sewers, water courses, or confined areas.[2][4]
- Contain and collect the spillage using a non-combustible, absorbent material such as sand, earth, vermiculite, or diatomaceous earth.[2][4]
- Place the contaminated absorbent material into a designated, labeled container for disposal as hazardous waste.[2][4] Contaminated labware should also be treated as hazardous waste.[5]

Step 4: Disposal of Empty Containers

- Empty containers of **FT113** retain product residue and are considered hazardous.[2] Do not reuse them.[2][4]
- For containers that held **FT113**, they should be managed as hazardous waste. In some jurisdictions, triple-rinsing with a suitable solvent may be required. The rinsate must be collected and disposed of as hazardous waste.[5][8]

Step 5: Final Disposal

- Arrange for the collection and disposal of **FT113** waste through a licensed and certified hazardous waste disposal contractor.[2][4]
- Some safety data sheets recommend disposal at an industrial combustion plant.[7]
- Refer to your manufacturer or supplier for potential recovery or recycling options.[2][4]

Quantitative Data Summary

While specific disposal limits can vary based on local regulations, the following table summarizes key quantitative data related to **FT113** from safety data sheets.

Parameter	Value	Reference
ACGIH TLV-TWA (8 hours)	1000 ppm (7670 mg/m ³)	[4]
ACGIH TLV-STEL (15 minutes)	1250 ppm (9590 mg/m ³)	[4]
NIOSH REL-TWA (10 hours)	1000 ppm (7600 mg/m ³)	[4]
NIOSH REL-STEL (15 minutes)	1250 ppm (9500 mg/m ³)	[4]
OSHA PEL 1989-TWA (8 hours)	1000 ppm (7600 mg/m ³)	[4]
OSHA PEL 1989-STEL (15 minutes)	1250 ppm (9500 mg/m ³)	[4]

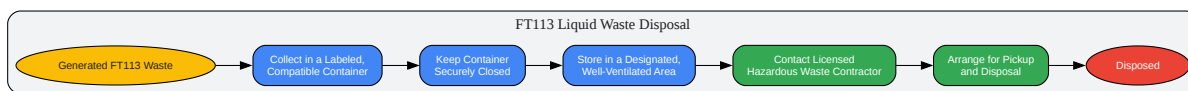
ACGIH TLV: American Conference of Governmental Industrial Hygienists Threshold Limit Value; TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; NIOSH REL: National Institute for Occupational Safety and Health Recommended Exposure Limit; OSHA PEL: Occupational Safety and Health Administration Permissible Exposure Limit.

Experimental Protocols

The proper disposal of **FT113** follows established hazardous waste management protocols rather than specific experimental procedures for its degradation or neutralization in a standard laboratory setting. The primary "protocol" is the adherence to the step-by-step disposal guidance outlined above, which is derived from safety data sheets and general chemical waste handling procedures.

Visualizing the Disposal Workflow

To further clarify the proper disposal procedures for **FT113**, the following diagrams illustrate the key decision points and actions for both liquid waste and spill cleanup.



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Caption: Workflow for the routine disposal of liquid **FT113** waste.



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Caption: Step-by-step procedure for cleaning up and disposing of an **FT113** spill.

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